

# Cymarin Storage & Handling Specifications

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## Compound Focus: Cymarin

CAS No.: 508-77-0

Cat. No.: S564717

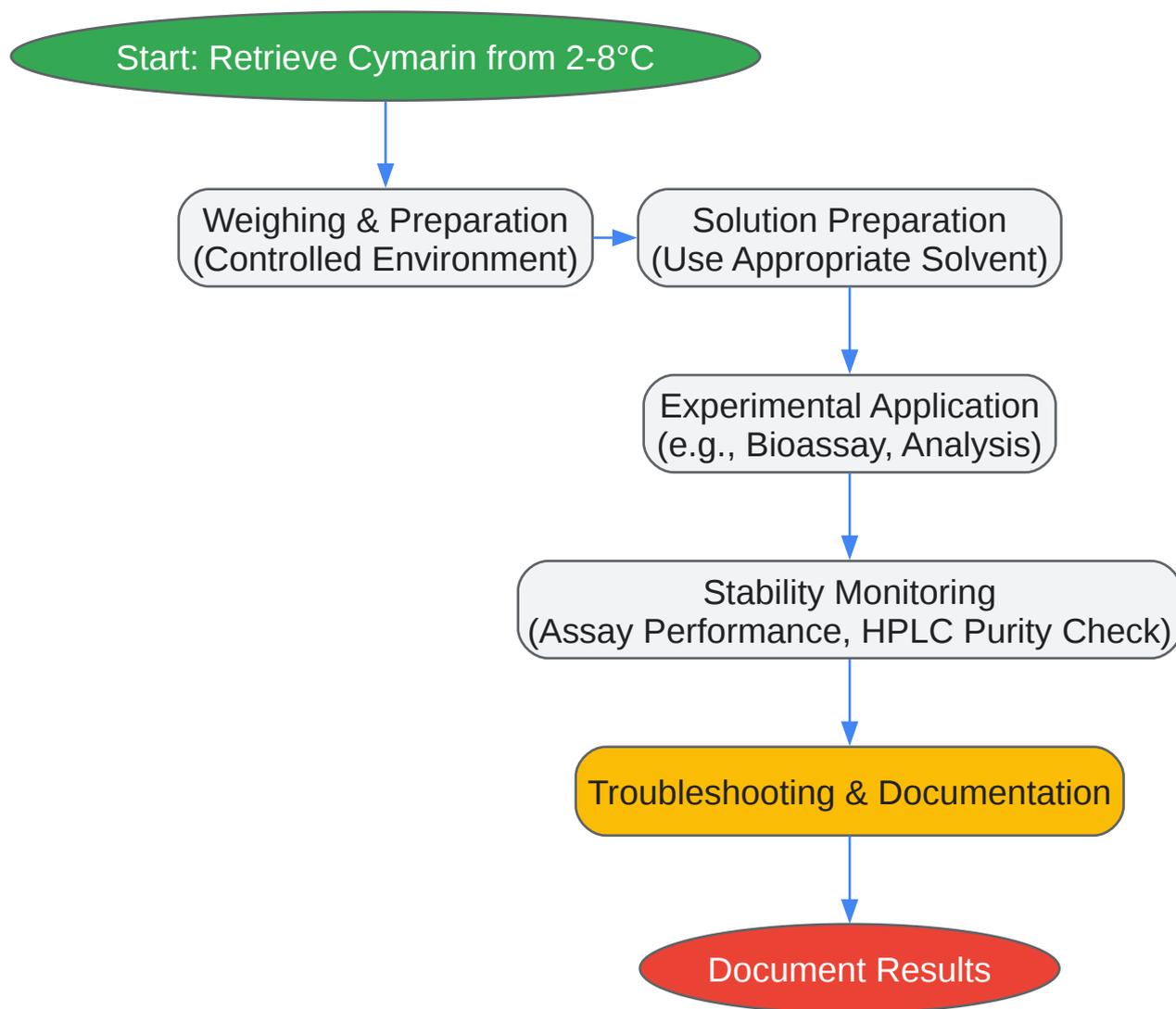
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The table below consolidates key physical and safety data for **Cymarin** from supplier sources [1] [2].

Parameter	Specification / Value
Recommended Storage Temperature	2-8°C [1] [2]
Physical Form	Solid, neat substance [1] [2]
Typical Purity	≥95.0% to ≥96% (HPLC) [1] [2]
Melting Point	148°C [1]
Safety & Hazard Statements	H301+H331 (Toxic if swallowed or inhaled), H373 (May cause damage to organs through prolonged or repeated exposure) [1]
Signal Word	Danger [1]

## Workflow for Handling and Stability Assessment

While detailed protocols for **Cymarin** were not available, you can adapt the following general workflow to establish standard operating procedures. This diagram outlines the key stages from preparation to analysis:



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## Frequently Asked Questions (FAQ)

Based on the available data, here are answers to potential user questions:

**Q1: Why is Cymarin stored at 2-8°C?** Storing **Cymarin** at 2-8°C is a standard precaution to maintain its chemical integrity and potency over time. Refrigerated storage slows down potential decomposition processes, ensuring the compound remains stable and suitable for experimental use.

**Q2: What are the critical safety precautions for handling Cymarin?** **Cymarin** is classified as toxic. You must observe the following precautions [1]:

- Use personal protective equipment (PPE) including gloves and safety glasses.
- Avoid inhalation and ingestion.
- Work in a well-ventilated area, preferably a fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive first-aid and handling measures.

**Q3: How can I verify the stability of my Cymarin stock?** The most common method is to check its purity using **High-Performance Liquid Chromatography (HPLC)** [1] [2]. A significant drop in purity percentage compared to the certificate of analysis (CoA) indicates potential degradation.

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## References

1. | 508-77-0 CYMARIN [chemicalbook.com]
2. phyproof Reference Substance 508-77-0 Cymarin [sigmaaldrich.com]

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